

LAS17: A Technical Guide for Investigating Glutathione S-Transferase P1 Function

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Compound of Interest

Compound Name: LAS17

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **LAS17**, a potent and selective irreversible inhibitor of Glutathione S-Transferase Pi 1 (GSTP1), for studying its function in cellular processes and as a potential therapeutic agent.

Introduction to LAS17

LAS17 is a dichlorotriazine-based compound that acts as a powerful and selective irreversible inhibitor of GSTP1[1]. GSTP1 is a crucial enzyme involved in cellular detoxification by catalyzing the conjugation of glutathione (GSH) to a wide array of endogenous and exogenous electrophilic compounds[1][2]. Beyond its detoxification role, GSTP1 is also a key regulator of cellular signaling pathways, notably the c-Jun N-terminal kinase (JNK)/mitogen-activated protein kinase (MAPK) pathway, through direct protein-protein interactions[1][2].

Elevated levels of GSTP1 are associated with various cancers and contribute to chemotherapeutic resistance, making it a significant target for drug development. **LAS17** offers a unique mechanism of action by covalently modifying Tyrosine 108 (Y108) within the active site of GSTP1, leading to its irreversible inactivation. This tyrosine-directed inhibition distinguishes **LAS17** from many other GSTP1 inhibitors that target cysteine residues. The

compound also features a terminal alkyne group, enabling its use as a chemical probe for "click chemistry" applications to study target engagement and distribution.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **LAS17**'s activity and its effects on cellular processes.

Parameter	Value	Reference
IC50 for GSTP1 Inhibition	0.5 μ M	
Second-order rate constant of inactivation ($k_{\text{inact}}/K_{\text{I}}$)	31,200 $\text{M}^{-1}\text{s}^{-1}$	
Cellular Target	Tyrosine 108 (Y108) of GSTP1	

Table 1: In Vitro Inhibition of GSTP1 by **LAS17**

Cell Line	Treatment	Effect	Reference
231MFP Breast Cancer Cells	10 μ M LAS17 for 48h (serum-free)	Impaired cell survival	
231MFP Breast Cancer Cells	10 μ M LAS17	Increased levels of phosphorylated AMPK and ACC	
231MFP Breast Cancer Cells	LAS17 treatment	Reduced levels of ATP, lactic acid, purine nucleotides, and specific lipids; Increased levels of acyl carnitines and ceramides	

Table 2: Cellular Effects of **LAS17**

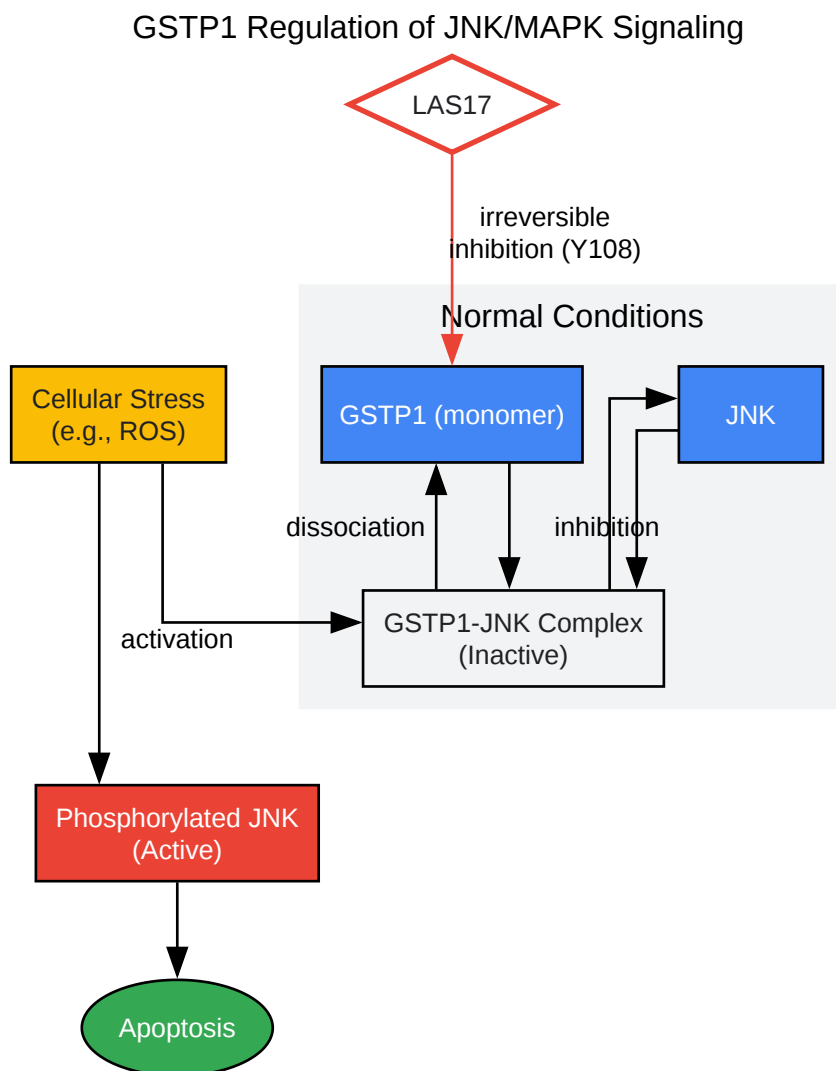
Animal Model	Treatment	Effect	Reference
Immune-deficient mice with 231MFP breast tumor xenografts	20 mg/kg LAS17 daily (intraperitoneal)	Significantly impaired tumor growth	

Table 3: In Vivo Efficacy of **LAS17**

Signaling Pathways and Experimental Workflows

GSTP1-JNK/MAPK Signaling Pathway

GSTP1 plays a critical role in regulating the JNK/MAPK signaling cascade. Under normal cellular conditions, GSTP1 binds to JNK, inhibiting its activity. Cellular stress, such as exposure to reactive oxygen species (ROS), leads to the dissociation of the GSTP1-JNK complex, allowing JNK to become phosphorylated and activate downstream signaling, which can result in apoptosis. **LAS17**, by inhibiting GSTP1, can potentially modulate this pathway.



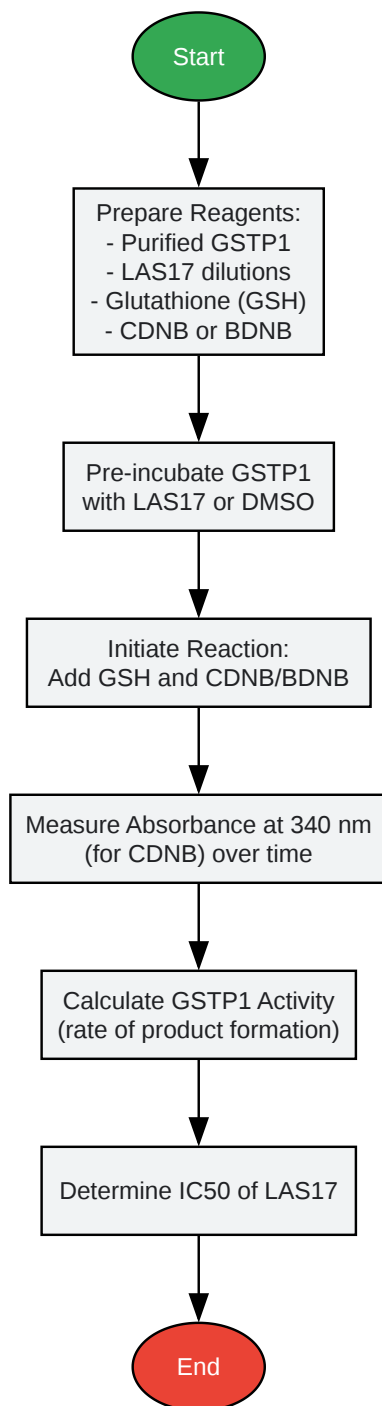
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Caption: GSTP1 inhibits JNK signaling, a process targeted by **LAS17**.

Experimental Workflow: In Vitro GSTP1 Inhibition Assay

This workflow outlines the steps to determine the inhibitory effect of **LAS17** on GSTP1 activity using a spectrophotometric assay.

Workflow for In Vitro GSTP1 Inhibition Assay



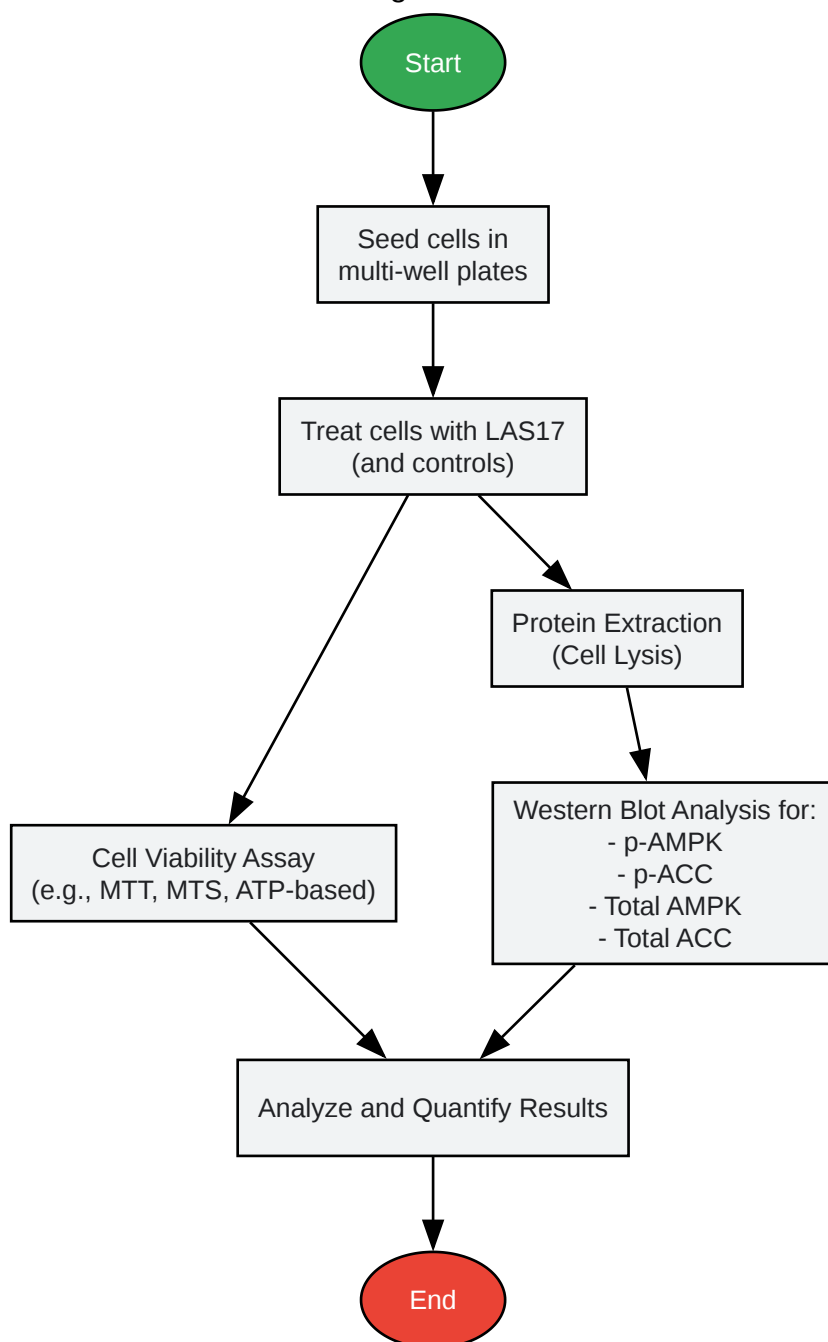
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Caption: Spectrophotometric assay workflow for **LAS17**'s inhibition of GSTP1.

Experimental Workflow: Cellular Effects of LAS17

This workflow illustrates the process of assessing the impact of **LAS17** on cell viability and key signaling proteins.

Workflow for Assessing Cellular Effects of LAS17



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Caption: Workflow for analyzing **LAS17**'s impact on cell viability and signaling.

Experimental Protocols

In Vitro GSTP1 Activity Assay

This protocol is adapted from standard spectrophotometric assays for GST activity.

Materials:

- Purified recombinant human GSTP1
- **LAS17**
- 1-Chloro-2,4-dinitrobenzene (CDNB) or 1-bromo-2,4-dinitrobenzene (BDNB)
- Reduced Glutathione (GSH)
- Potassium phosphate buffer (100 mM, pH 6.5)
- DMSO
- 96-well UV-transparent microplate
- Microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of **LAS17** in DMSO. Create a dilution series to test a range of concentrations (e.g., 0.01 μ M to 100 μ M).
 - Prepare a 100 mM solution of GSH in distilled water.
 - Prepare a 100 mM solution of CDNB in ethanol.
 - Dilute purified GSTP1 in potassium phosphate buffer to the desired working concentration.

- Assay Protocol:
 - In a 96-well plate, add 880 μ L of distilled water, 100 μ L of 10x reaction buffer (1 M KH_2PO_4 , pH 6.5), 10 μ L of CDNB solution, and 10 μ L of GSH solution to a microcentrifuge tube to create the reaction mixture.
 - Add a small volume of the **LAS17** dilution or DMSO (vehicle control) to the wells containing the diluted GSTP1 enzyme.
 - Pre-incubate the enzyme with **LAS17** or DMSO for 30 minutes at room temperature to allow for inhibitor binding.
 - Initiate the reaction by adding the reaction mixture to each well.
 - Immediately place the plate in the microplate reader and measure the absorbance at 340 nm every minute for 5-10 minutes.
- Data Analysis:
 - Calculate the rate of reaction (change in absorbance per minute) for each concentration of **LAS17**.
 - The rate is proportional to the GSTP1 activity.
 - Plot the percentage of GSTP1 activity against the logarithm of the **LAS17** concentration.
 - Determine the IC_{50} value from the resulting dose-response curve.

Cell Viability Assay (MTT Assay)

This protocol outlines a common method for assessing the effect of **LAS17** on cell viability.

Materials:

- Cells of interest (e.g., 231MFP breast cancer cells)
- Complete cell culture medium
- **LAS17**

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well tissue culture plates
- Microplate reader capable of measuring absorbance at 570 nm

Procedure:

- Cell Seeding:
 - Seed cells into a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Treatment:
 - Prepare various concentrations of **LAS17** in complete culture medium.
 - Remove the old medium from the wells and add the medium containing different concentrations of **LAS17** (and a vehicle control).
 - Incubate the cells for the desired period (e.g., 48 hours).
- MTT Assay:
 - Add 10 μ L of MTT solution to each well.
 - Incubate the plate for 1-4 hours at 37°C, allowing viable cells to convert MTT into formazan crystals.
 - Add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
 - Mix thoroughly to ensure complete solubilization.
- Data Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.

- Calculate the percentage of cell viability for each treatment relative to the vehicle control.

Western Blot for Phosphorylated AMPK and ACC

This protocol describes the detection of changes in the phosphorylation status of AMPK and ACC in response to **LAS17** treatment.

Materials:

- Cells treated with **LAS17** as described in the cell viability protocol.
- Lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.
- BCA protein assay kit.
- SDS-PAGE gels and running buffer.
- Transfer buffer and PVDF or nitrocellulose membranes.
- Blocking buffer (e.g., 5% BSA in TBST).
- Primary antibodies: anti-phospho-AMPK α (Thr172), anti-AMPK α , anti-phospho-ACC (Ser79), anti-ACC.
- HRP-conjugated secondary antibodies.
- Enhanced chemiluminescence (ECL) substrate.
- Imaging system for chemiluminescence detection.

Procedure:

- Protein Extraction:
 - After treatment with **LAS17**, wash the cells with ice-cold PBS and lyse them with lysis buffer.
 - Centrifuge the lysates to pellet cell debris and collect the supernatant.

- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Normalize the protein amounts and prepare samples with Laemmli buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again with TBST.
- Detection and Analysis:
 - Apply the ECL substrate and visualize the protein bands using an imaging system.
 - Quantify the band intensities and normalize the phosphorylated protein levels to the total protein levels.

Conclusion

LAS17 is a valuable tool for researchers studying the multifaceted roles of GSTP1. Its unique tyrosine-targeting irreversible inhibitory mechanism and its demonstrated cellular and in vivo effects make it a potent probe for dissecting GSTP1's involvement in detoxification, cellular signaling, and cancer progression. The protocols and data presented in this guide are intended to facilitate the effective use of **LAS17** in laboratory settings, ultimately contributing to a deeper understanding of GSTP1 biology and the development of novel therapeutic strategies.

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References

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- [2. Cell Viability Assay Protocols | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
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